

Application Notes and Protocols: Preparation of GSK-114 Stock Solution in DMSO

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Compound of Interest

Compound Name: GSK-114

Cat. No.: B15612316

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK-114 is a potent and highly selective, orally active inhibitor of cardiac troponin I-interacting kinase (TNNI3K), with an IC_{50} of 25 nM.[1][2] It demonstrates a 40-fold selectivity for TNNI3K over B-Raf kinase.[1] TNNI3K is a kinase expressed selectively in heart tissue and has been implicated in the progression of cardiac hypertrophy and dilated cardiomyopathy.[2] Accurate preparation of a **GSK-114** stock solution is the first critical step for in vitro and in vivo experiments to ensure reproducibility and reliability of results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **GSK-114** for research purposes.[3][4][5] This document provides a detailed protocol for the preparation, storage, and handling of **GSK-114** stock solutions in DMSO.

Physicochemical Properties and Storage

A summary of the key quantitative data for **GSK-114** is presented in the table below. This information is essential for accurate stock solution preparation and proper storage to maintain the compound's integrity.

Parameter	Value	Reference
Molecular Weight	417.48 g/mol	[1][2]
CAS Number	1301761-96-5	[2][6]
Molecular Formula	C ₁₉ H ₂₃ N ₅ O ₄ S	[2][6]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[2]
Storage of Stock Solution in DMSO	-80°C for up to 6 months; -20°C for up to 1 month	[1][2]

Experimental Protocols

Materials:

- **GSK-114** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Sterile, precision pipettes and tips
- Vortex mixer
- (Optional) Sonicator

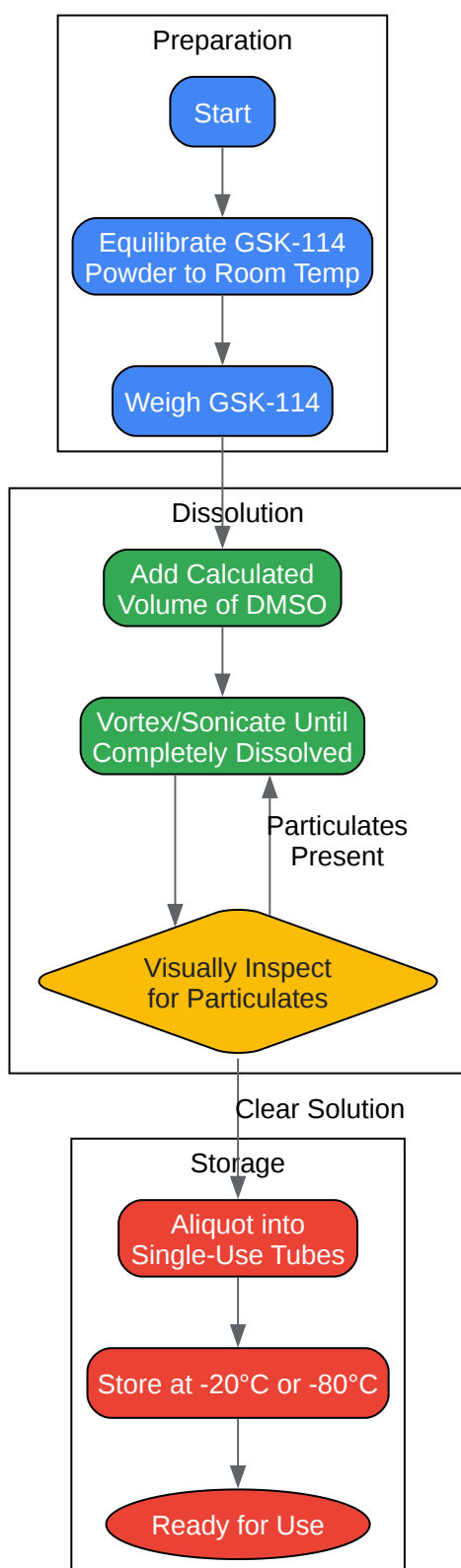
Protocol for Preparing a 10 mM **GSK-114** Stock Solution:

- Pre-Equilibration: Allow the vial of **GSK-114** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out a specific mass of **GSK-114** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.175 mg of **GSK-114**.

- Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Example: $10 \text{ mM} \times 1 \text{ mL} \times 417.48 \text{ g/mol} / 1000 = 4.175 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **GSK-114** powder. To prepare a 10 mM stock solution from 4.175 mg of **GSK-114**, add 1 mL of DMSO. For different masses, adjust the DMSO volume accordingly. For example, to prepare a 10 mM solution from 1 mg of powder, add 0.2395 mL of DMSO.[\[1\]](#)[\[2\]](#)
- Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The resulting solution should be clear and free of particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[1\]](#) Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)
- Working Solution Preparation: When needed, thaw a single aliquot of the stock solution at room temperature. Dilute the stock solution to the desired final concentration using the appropriate cell culture medium or experimental buffer. Note that high concentrations of DMSO can be toxic to cells, so it is crucial to ensure the final concentration of DMSO in the assay is low (typically <0.1%).

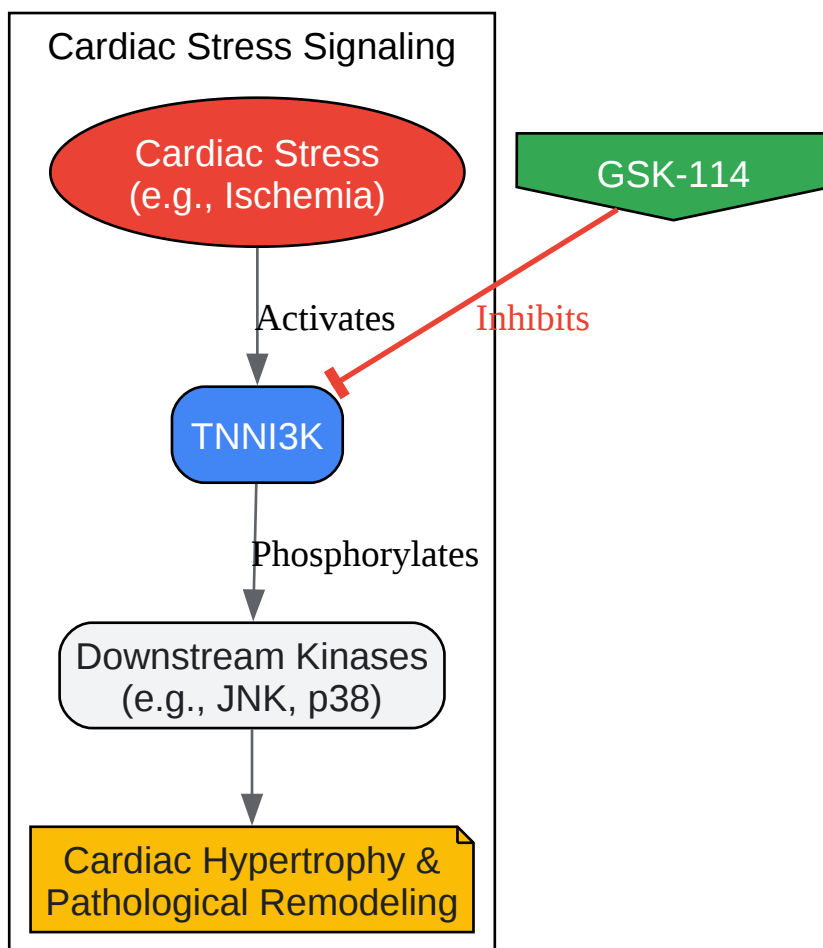
Visualizations

The following diagrams illustrate the experimental workflow for stock solution preparation and the signaling pathway context of **GSK-114**.



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Caption: Workflow for preparing **GSK-114** stock solution.



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Caption: Inhibition of the TNNI3K signaling pathway by **GSK-114**.

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